

Technical Support Center: Optimizing 2,6-Dimethoxyphenol in Laccase Assays

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Compound of Interest

Compound Name: 2,6-Dimethoxyphenol

Cat. No.: B048157

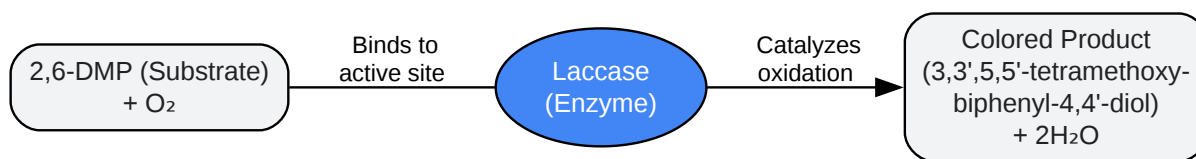
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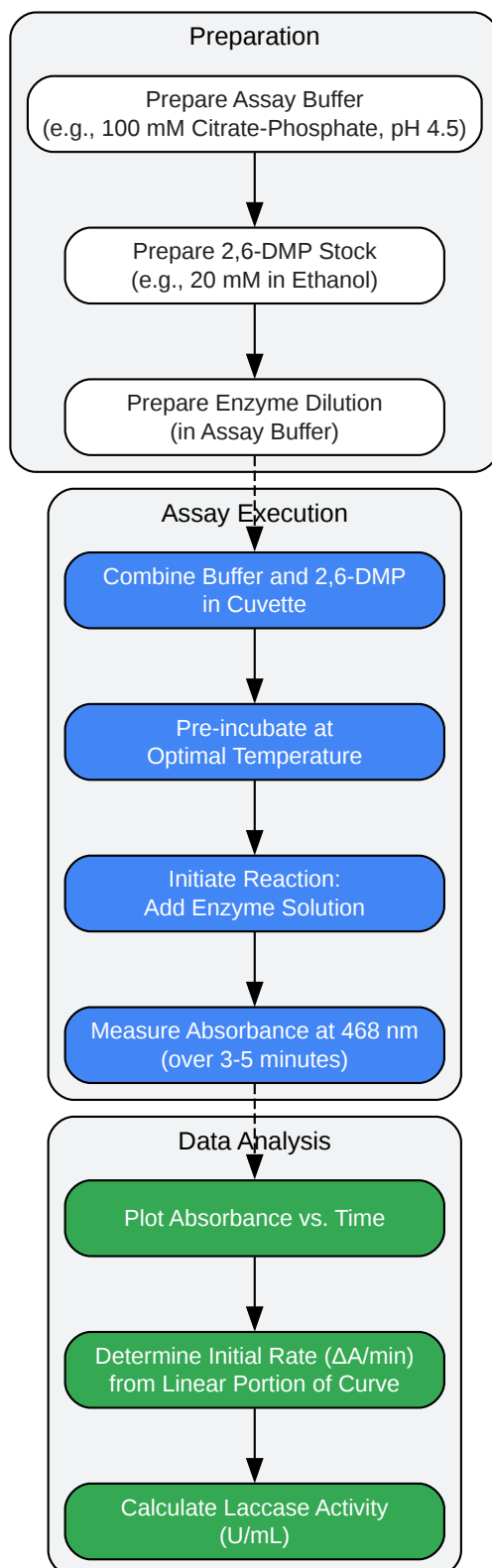
This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with laccase assays using **2,6-Dimethoxyphenol** (2,6-DMP) as a substrate.

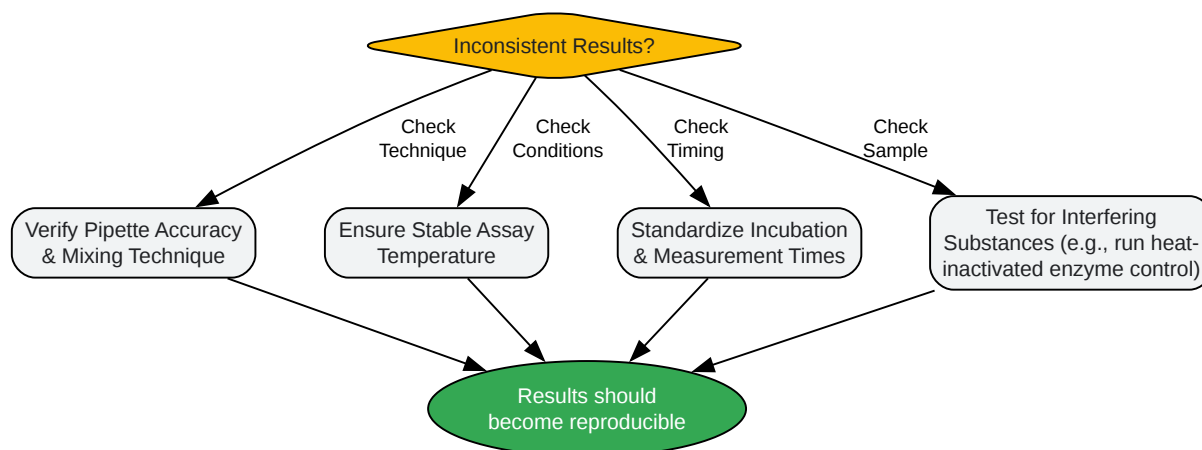
Frequently Asked Questions (FAQs)

Q1: What is the fundamental principle of the laccase assay using 2,6-DMP?

A1: The laccase assay using **2,6-dimethoxyphenol** (2,6-DMP) is a spectrophotometric method used to determine laccase activity. Laccase, a multi-copper oxidase, catalyzes the oxidation of the phenolic substrate 2,6-DMP in the presence of molecular oxygen.^{[1][2]} This reaction produces a stable, colored product, 3,3',5,5'-tetramethoxy-biphenyl-4,4'-diol (TMBP), which can be quantified by measuring the increase in absorbance at approximately 468-470 nm.^[1] The rate of color formation is directly proportional to the laccase activity in the sample.







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References

- 1. Purification and Characterization of a Secreted Laccase of *Gaeumannomyces graminis* var. *tritici* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [ijcmas.com](https://www.ijcmas.com) [[ijcmas.com](https://www.ijcmas.com)]
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